

Dowex Retardion 11A8: A Technical Guide to its Mechanism and Applications

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Compound of Interest

Compound Name: *dowex retardion 11a8*

Cat. No.: *B1166154*

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For Researchers, Scientists, and Drug Development Professionals

Dowex Retardion 11A8 is a unique amphoteric ion-exchange resin, also known as an ion retardation resin, renowned for its ability to separate ionic species from non-ionic or different ionic compounds. Its distinctive "snake-in-a-cage" structure, housing both cationic and anionic functional groups within a single bead, underpins its versatile applications in desalting, purification, and selective separation of a wide range of molecules, from simple inorganic salts to complex biomolecules. This guide provides an in-depth exploration of its core properties, mechanism of action, and practical applications, supported by quantitative data and detailed experimental protocols.

Core Properties and Specifications

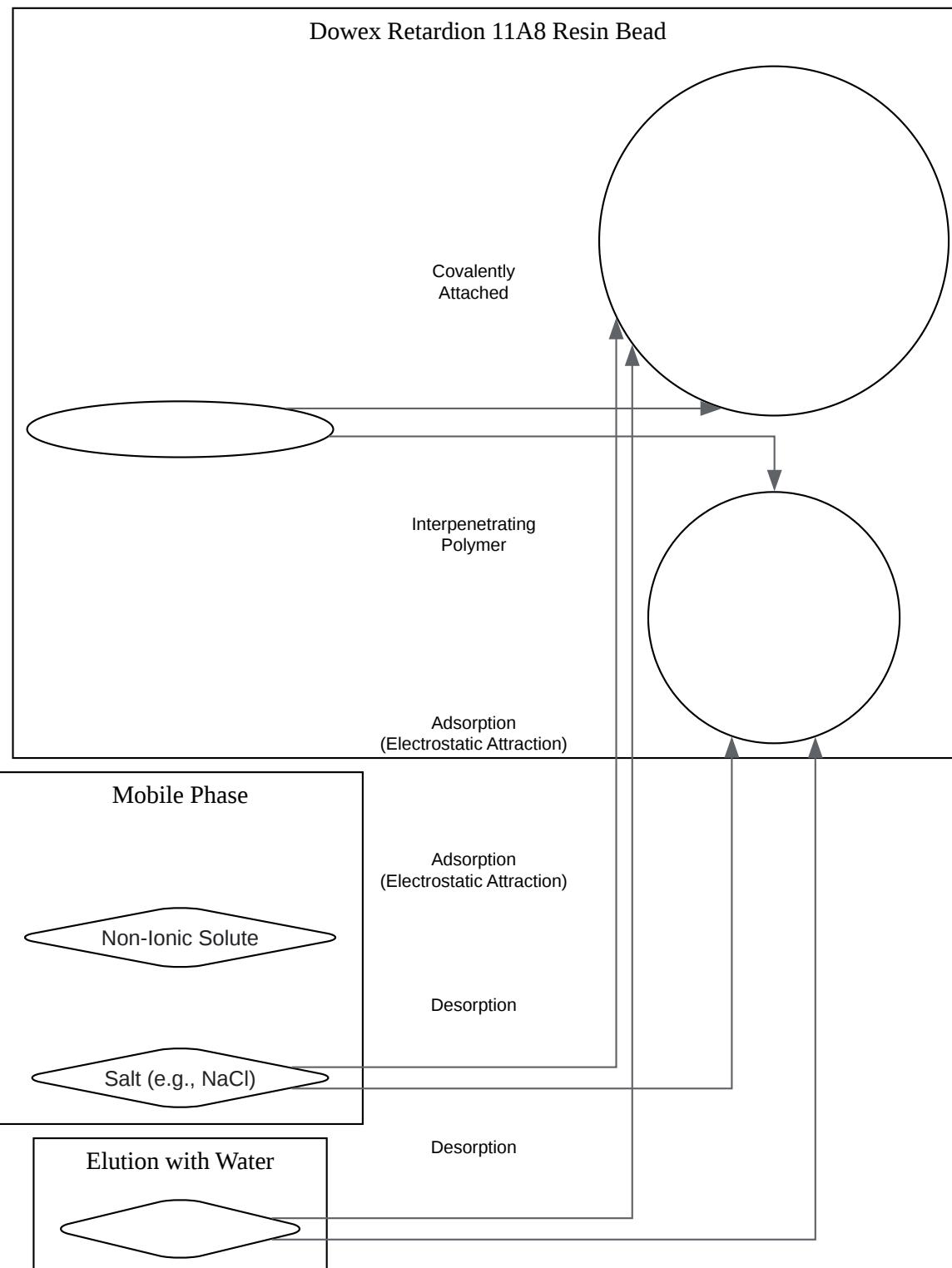
Dowex Retardion 11A8 is a crosslinked acrylic polymer with a styrenic backbone. The resin beads contain both strongly basic quaternary ammonium anion-exchange sites and weakly acidic carboxylic acid cation-exchange sites. This dual functionality allows for the simultaneous adsorption of both cations and anions from a solution.

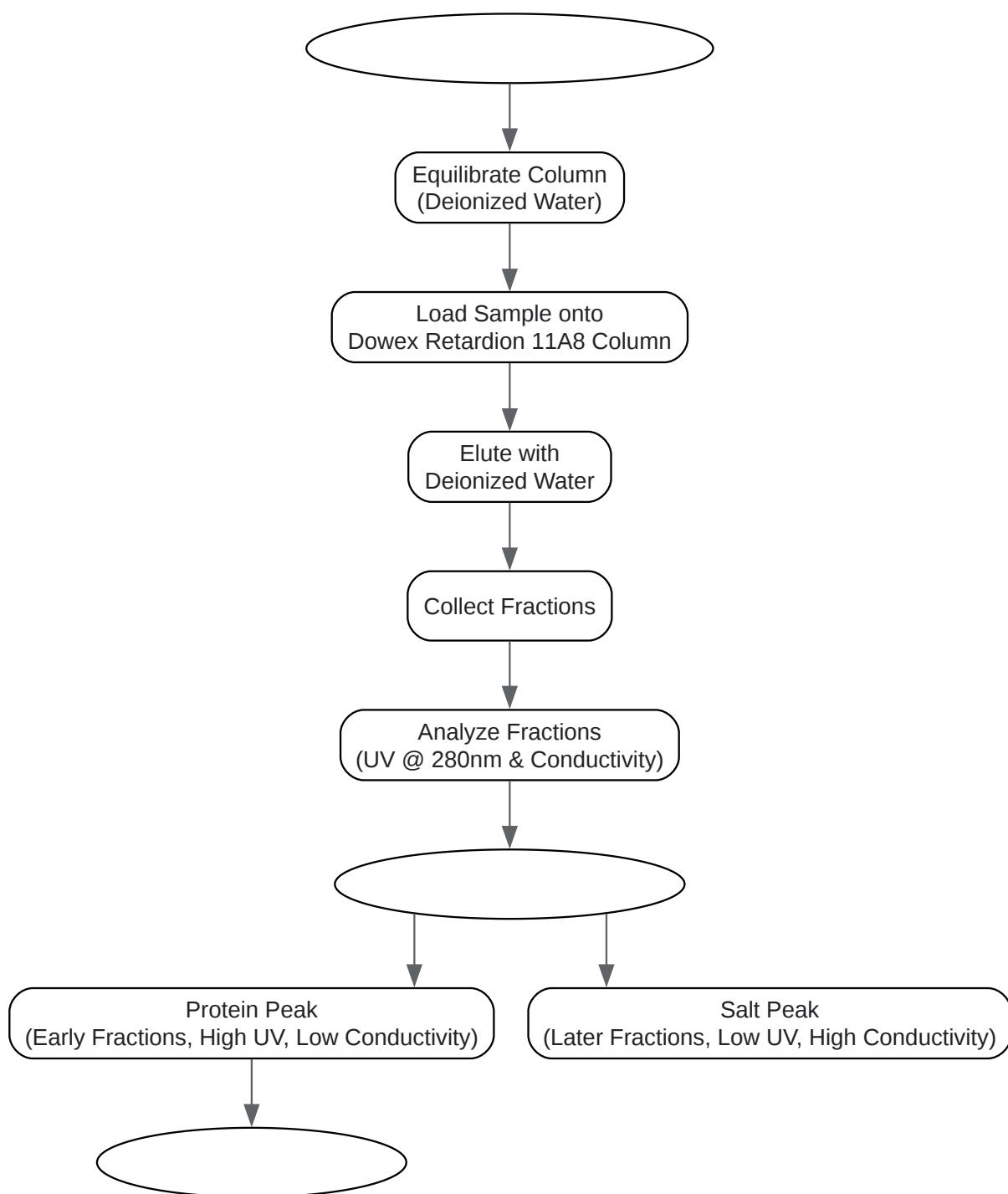
Property	Specification
Resin Type	Amphoteric Ion-Exchange (Ion Retardation) Resin
Matrix	Styrene-divinylbenzene copolymer
Functional Groups	Quaternary Ammonium (Strong Base), Carboxylic Acid (Weak Acid)
Physical Form	Beads
Particle Size	50-100 mesh
Total Exchange Capacity	Approximately 0.7 meq/mL (wet)
Moisture Content	43-48%
Maximum Operating Temp.	70°C
Operating pH Range	0-14

Mechanism of Action: Ion Retardation

The primary mechanism of **Dowex Retardion 11A8** is ion retardation, a process distinct from conventional ion exchange. In its regenerated state, the positively charged quaternary ammonium groups and the negatively charged carboxyl groups within the resin bead are internally neutralized. When a solution containing a salt (e.g., NaCl) passes through the resin, the electrostatic attraction between the resin's functional groups and the salt ions causes the salt to be temporarily adsorbed.

Crucially, this adsorption is reversible. By subsequently passing water through the column, the adsorbed salt is eluted. Non-ionic species, which do not interact with the charged functional groups, pass through the column unretained and are thus separated from the ionic species. The process can be visualized as a temporary "holding" of the salt by the resin, which "retards" its movement through the column relative to non-ionic molecules.



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